

Solid-Phase Synthesis of Leu-enkephalin-Arg: A Detailed Protocol and Application Note

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Compound of Interest

Compound Name: *Leu-enkephalin-arg*

Cat. No.: *B12325297*

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Introduction: The Significance of Leu-enkephalin-Arg and the Power of SPPS

Leu-enkephalin-Arg, a hexapeptide with the sequence Tyr-Gly-Gly-Phe-Leu-Arg, is an endogenous opioid peptide that plays a crucial role in pain modulation and neurotransmission. Its study is pivotal for the development of novel analgesics with potentially fewer side effects than traditional opioids. Solid-phase peptide synthesis (SPPS), a technique pioneered by Bruce Merrifield, offers an efficient and robust methodology for the chemical synthesis of such peptides.^[1] This application note provides a comprehensive, step-by-step protocol for the synthesis of **Leu-enkephalin-Arg** using Fmoc/tBu (9-fluorenylmethyloxycarbonyl/tert-butyl) chemistry, emphasizing the rationale behind each procedural choice to ensure a high yield and purity of the final product.

Strategic Overview of the Synthesis

The synthesis of **Leu-enkephalin-Arg** will be performed on a solid support resin, proceeding from the C-terminus (Arginine) to the N-terminus (Tyrosine).^[1] The Fmoc group will serve as the temporary protecting group for the α -amino group of each amino acid, while acid-labile tert-butyl (tBu) and 2,2,4,6,7-pentamethyldihydrobenzofuran-5-sulfonyl (Pbf) groups will protect the

side chains of Tyrosine and Arginine, respectively.[2][3] Each cycle of amino acid addition involves two key steps: the removal of the Fmoc group with a mild base (piperidine) and the coupling of the next Fmoc-protected amino acid using a carbodiimide-based activation method.[4][5] Upon completion of the sequence assembly, the peptide will be cleaved from the resin, and the side-chain protecting groups will be simultaneously removed using a strong acid cocktail containing scavengers to prevent side reactions. The crude peptide will then be purified by reversed-phase high-performance liquid chromatography (RP-HPLC) and its identity confirmed by mass spectrometry.[6][7]

Materials and Reagents

Reagent	Purpose	Notes
Resins and Amino Acids		
Rink Amide AM Resin	Solid support for peptide synthesis, yields a C-terminal amide.	100-200 mesh, ~0.5-0.7 mmol/g substitution.
Fmoc-Arg(Pbf)-OH	First amino acid to be coupled to the resin.	Pbf group protects the guanidino side chain of Arginine.[2]
Fmoc-Leu-OH	Second amino acid in the sequence.	
Fmoc-Phe-OH	Third amino acid in the sequence.	
Fmoc-Gly-OH	Fourth and fifth amino acid in the sequence.	
Fmoc-Tyr(tBu)-OH	N-terminal amino acid.	tBu group protects the hydroxyl side chain of Tyrosine.[8]
Solvents		
N,N-Dimethylformamide (DMF)	Primary solvent for washing, deprotection, and coupling.	High purity, peptide synthesis grade.
Dichloromethane (DCM)	Solvent for resin swelling and washing.	High purity, peptide synthesis grade.
Diethyl ether (cold)	For precipitation of the cleaved peptide.	
Reagents		
Piperidine	Base for the removal of the Fmoc protecting group.	20% (v/v) solution in DMF.
N,N'-Diisopropylcarbodiimide (DIC)	Carbodiimide coupling agent.	

1-Hydroxybenzotriazole (HOBt)	Coupling additive to suppress racemization and improve efficiency.[9]	
Trifluoroacetic acid (TFA)	Strong acid for cleavage and deprotection.	Reagent grade, >99% purity.
Triisopropylsilane (TIS)	Scavenger to quench reactive cationic species during cleavage.	
Water (deionized)	Scavenger and solvent.	

Experimental Protocols

Part 1: Peptide Chain Assembly

This part involves the sequential addition of amino acids to the resin. The process is cyclical, with each cycle consisting of deprotection and coupling steps.

1.1. Resin Preparation and First Amino Acid Coupling:

- Swell the Rink Amide AM resin (1 g, ~0.5 mmol) in DMF in a reaction vessel for 1 hour.
- Drain the DMF and wash the resin with DMF (3 x 10 mL).
- Fmoc Deprotection: Add 20% piperidine in DMF (10 mL) to the resin and agitate for 5 minutes. Drain. Add a fresh 10 mL of 20% piperidine in DMF and agitate for an additional 15 minutes.
- Wash the resin thoroughly with DMF (5 x 10 mL) to remove all traces of piperidine.
- Coupling of Fmoc-Arg(Pbf)-OH: In a separate vial, dissolve Fmoc-Arg(Pbf)-OH (3 eq.), HOBt (3 eq.), and DIC (3 eq.) in DMF. Add this solution to the deprotected resin.
- Agitate the reaction mixture for 2 hours at room temperature.
- Perform a Kaiser test to confirm the completion of the coupling reaction. A negative result (yellow beads) indicates a complete reaction. If the test is positive (blue beads), repeat the

coupling step.

- Wash the resin with DMF (3 x 10 mL) and DCM (3 x 10 mL).

1.2. Subsequent Amino Acid Coupling Cycles (Leu, Phe, Gly, Gly, Tyr):

Repeat the following deprotection and coupling cycle for each subsequent amino acid (Fmoc-Leu-OH, Fmoc-Phe-OH, Fmoc-Gly-OH, Fmoc-Gly-OH, and Fmoc-Tyr(tBu)-OH):

- Fmoc Deprotection: Add 20% piperidine in DMF (10 mL) to the peptide-resin and agitate for 5 minutes. Drain. Add a fresh 10 mL of 20% piperidine in DMF and agitate for an additional 15 minutes. The mechanism of Fmoc deprotection by piperidine involves a β -elimination reaction.[\[10\]](#)[\[11\]](#)
- Wash the resin thoroughly with DMF (5 x 10 mL).
- Coupling: In a separate vial, dissolve the next Fmoc-amino acid (3 eq.), HOBt (3 eq.), and DIC (3 eq.) in DMF. Add this solution to the deprotected peptide-resin. The carbodiimide coupling mechanism proceeds through the formation of a highly reactive O-acylisourea intermediate.[\[5\]](#)[\[12\]](#)
- Agitate the reaction mixture for 2 hours at room temperature.
- Perform a Kaiser test to confirm reaction completion.
- Wash the resin with DMF (3 x 10 mL) and DCM (3 x 10 mL).

1.3. Final Fmoc Deprotection:

After the final coupling of Fmoc-Tyr(tBu)-OH, perform one last Fmoc deprotection step as described in 1.2.1 to liberate the N-terminal amine.

Part 2: Cleavage and Deprotection

This step simultaneously cleaves the synthesized peptide from the resin and removes the side-chain protecting groups.

- Wash the fully assembled and N-terminally deprotected peptide-resin with DCM (5 x 10 mL) and dry under a stream of nitrogen.
- Prepare the cleavage cocktail: 95% TFA, 2.5% water, and 2.5% TIS. Caution: TFA is highly corrosive and should be handled in a fume hood with appropriate personal protective equipment.
- Add the cleavage cocktail (10 mL) to the dried resin.
- Agitate the mixture at room temperature for 2-3 hours. The Pbf protecting group on arginine may require a longer cleavage time for complete removal.[\[13\]](#)
- Filter the resin and collect the filtrate into a cold conical tube.
- Wash the resin with a small amount of fresh TFA (2 x 1 mL) and combine the filtrates.
- Precipitate the crude peptide by adding the TFA solution to cold diethyl ether (50 mL).
- Centrifuge the mixture to pellet the peptide, decant the ether, and wash the peptide pellet with cold diethyl ether twice.
- Dry the crude peptide pellet under vacuum.

Part 3: Purification and Analysis

3.1. Purification by RP-HPLC:

- Dissolve the crude peptide in a minimal amount of a suitable solvent, such as a mixture of mobile phase A (water with 0.1% TFA) and mobile phase B (acetonitrile with 0.1% TFA).[\[7\]](#)
- Purify the peptide using a preparative C18 RP-HPLC column.
- Use a linear gradient of increasing mobile phase B to elute the peptide. A typical gradient is 5% to 65% B over 30 minutes.[\[6\]](#)
- Monitor the elution at 220 nm and collect the fractions corresponding to the major peak.

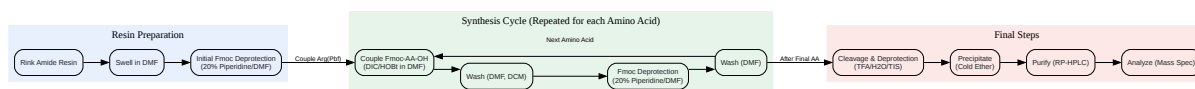
- Analyze the purity of the collected fractions by analytical RP-HPLC. Pool the fractions with >95% purity and lyophilize to obtain the pure peptide as a white powder.

3.2. Analysis by Mass Spectrometry:

- Dissolve a small amount of the purified peptide in a suitable solvent for mass spectrometry.
- Analyze the sample using electrospray ionization mass spectrometry (ESI-MS).
- The expected monoisotopic mass for the protonated **Leu-enkephalin-Arg** ($[M+H]^+$) is approximately 712.39 Da.

Visualization of the Workflow and Mechanisms

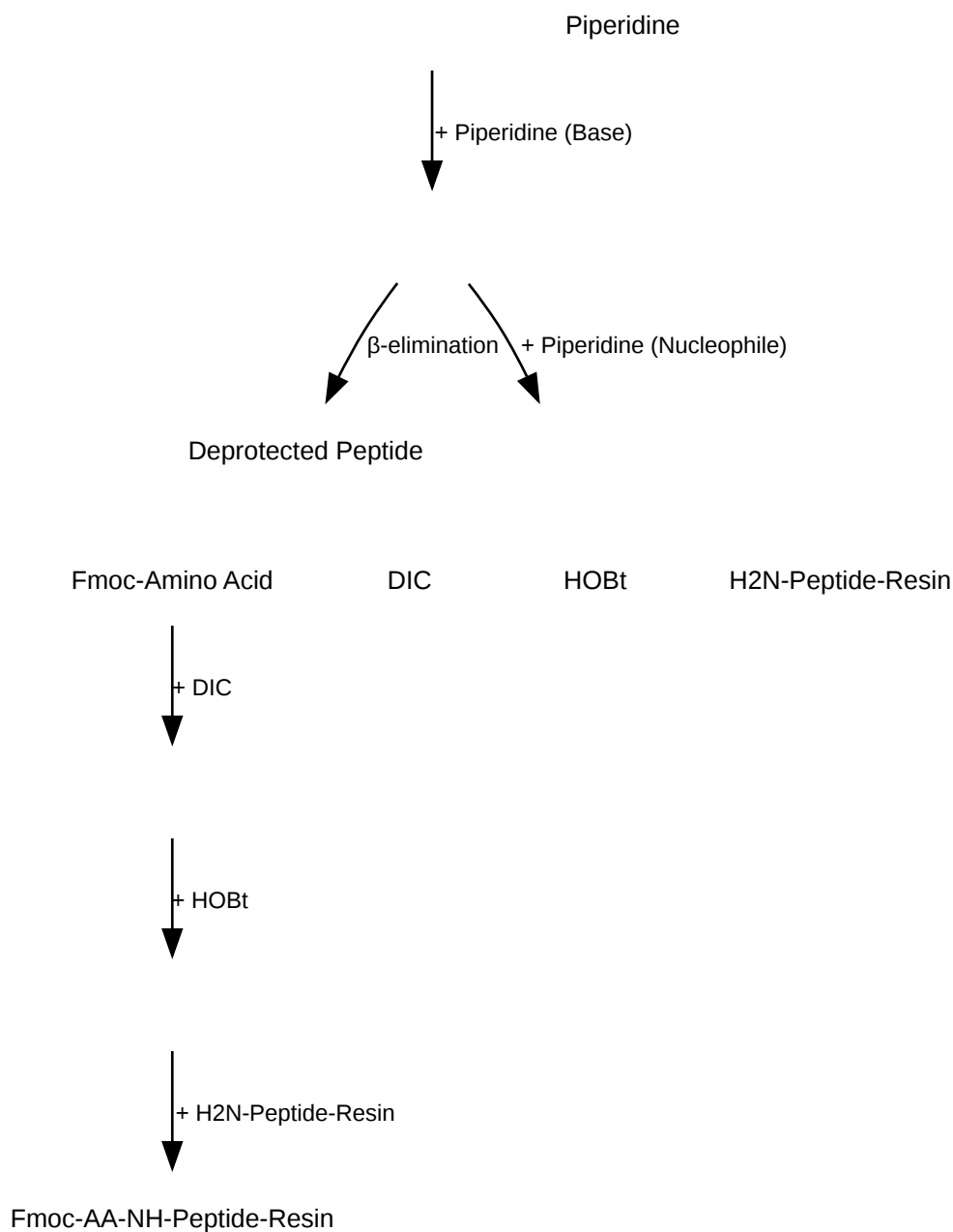
Overall Synthesis Workflow



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Caption: Overall workflow for the solid-phase synthesis of **Leu-enkephalin-Arg**.

Mechanism of Fmoc Deprotection



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Caption: Mechanism of DIC/HOBt-mediated peptide coupling.

Conclusion and Field-Proven Insights

This protocol provides a robust and reliable method for the synthesis of **Leu-enkephalin-Arg** using Fmoc-based solid-phase peptide synthesis. The choice of Rink Amide resin ensures the

direct formation of the C-terminal amide, a common feature in many biologically active peptides. The use of DIC/HOBt for coupling offers a balance of efficiency and cost-effectiveness, while minimizing the risk of racemization. [5] The selection of Pbf for arginine and tBu for tyrosine side-chain protection is standard in Fmoc chemistry due to their acid lability, which is orthogonal to the base-labile Fmoc group. [2][14] A critical step for success is the cleavage and deprotection. The inclusion of scavengers like TIS and water in the TFA cocktail is essential to prevent the modification of sensitive residues by reactive carbocations generated during the cleavage process. For peptides rich in arginine, such as the target of this protocol, ensuring a sufficient cleavage time is paramount for the complete removal of the bulky Pbf group. [13] Finally, purification by RP-HPLC is a powerful technique for isolating the target peptide from synthesis-related impurities. [7] The use of a shallow gradient can improve the resolution of closely eluting species. The identity and purity of the final product should always be confirmed by mass spectrometry and analytical HPLC. By carefully following this detailed protocol and understanding the rationale behind each step, researchers can confidently synthesize **Leu-enkephalin-Arg** and other peptides for their research and drug development endeavors.

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